

Hydrazine Nitrate: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: hydrazine nitrate

Cat. No.: B078588

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This guide provides an in-depth overview of the chemical properties and safety considerations for **hydrazine nitrate**, intended for researchers, scientists, and professionals in drug development. All data is compiled from publicly available Safety Data Sheets (SDS) and chemical databases.

Chemical Identification

Hydrazine nitrate, also known as hydrazinium nitrate, is an inorganic compound with the chemical formula $\text{N}_2\text{H}_4 \cdot \text{HNO}_3$.^[1] It is primarily used as an oxidizer in liquid explosives.^{[1][2]} The compound exists in two crystalline forms, a stable α -type and an unstable β -type, with the former being more commonly used in explosive applications.^{[1][3]}

CAS Number: 13464-97-6^{[1][2][4][5]}

Hazard Summary

Hydrazine nitrate is a hazardous substance that poses significant risks if not handled properly. It is classified as:

- Acutely Toxic: Toxic if swallowed, in contact with skin, or inhaled.^{[6][7]}
- Corrosive: Causes severe skin burns and eye damage.^[7]
- Sensitizer: May cause an allergic skin reaction.^{[6][7]}

- Carcinogen: Suspected of causing cancer.[\[6\]](#)[\[7\]](#)
- Explosive: Can explode if heated rapidly to high temperatures or in a sealed container.[\[3\]](#)[\[6\]](#)
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[\[7\]](#)[\[8\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative data for **hydrazine nitrate**.

Property	Value	Reference
Molecular Formula	H ₅ N ₃ O ₃ (or N ₂ H ₄ ·HNO ₃)	[2] [4] [5]
Molecular Weight	95.02 g/mol	[2] [3] [9]
Melting Point	72 °C	[1] [3]
Explosion Point	307 °C (50% detonation)	[1] [3]
Density	1.64 g/cm ³	[1] [3]
Acute Oral Toxicity (LD50, Rat)	501 mg/kg	[9]
Solubility in Water	266 g/100 ml at 20 °C	[3]

Experimental Protocols: Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE)

When handling **hydrazine nitrate**, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., Butyl rubber).
- Body Protection: A chemical-resistant apron or full-body suit.
- Respiratory Protection: In case of insufficient ventilation, a suitable respiratory equipment should be worn.[\[9\]](#)

Handling and Storage

- Handling: Use only in a well-ventilated area, preferably in a chemical fume hood.[8] Keep away from heat, sparks, open flames, and hot surfaces.[7][8] Ground all equipment containing the material.[9] Do not ingest or breathe dust.[9] Avoid contact with skin and eyes.[9]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[8][9] Keep away from incompatible materials such as acids, bases, finely powdered metals, and organic materials.[8]

First-Aid Measures

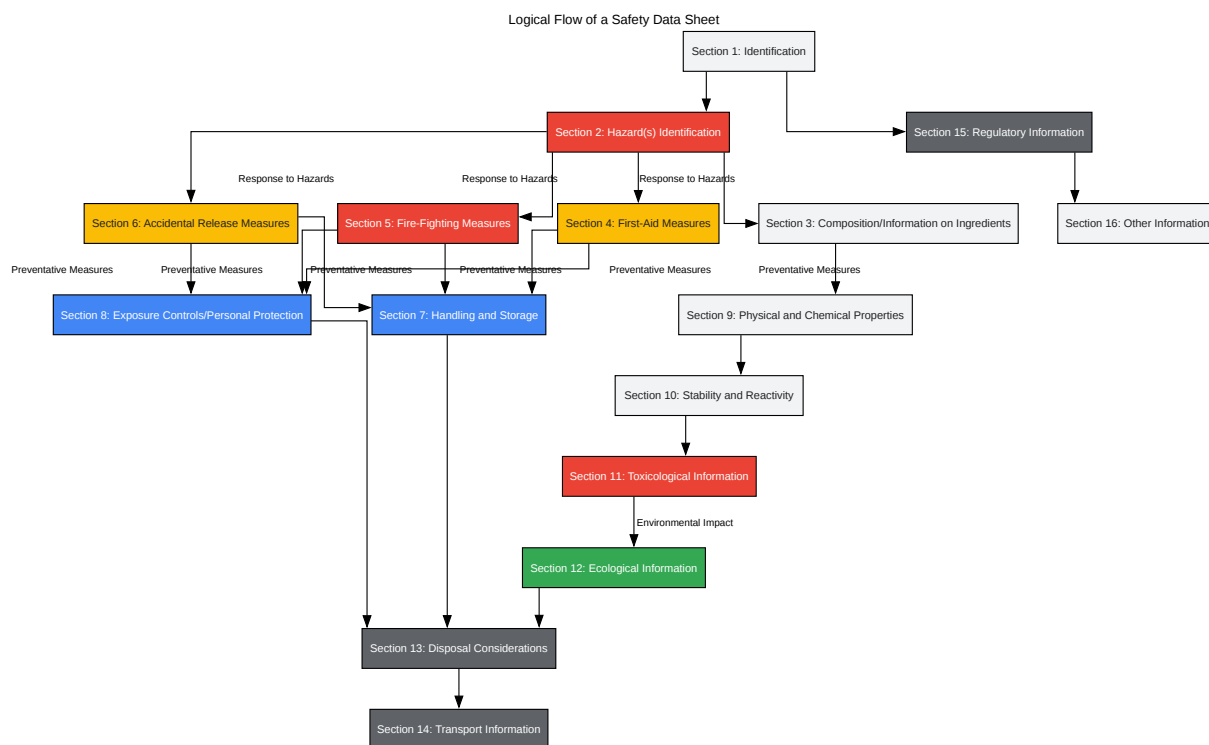
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Get immediate medical attention.[8]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[8]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[9]

Disposal

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[9] One suggested method for disposal is dilution in water followed by destruction with an acidified hypochlorite solution.[3]

Visualization of Safety Data Sheet Structure

The following diagram illustrates the logical flow of information typically found in a Safety Data Sheet for a hazardous chemical like **hydrazine nitrate**.



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Caption: Logical Flow of a Safety Data Sheet.

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